

# An In-depth Technical Guide to *tert*-butyl N-(benzylsulfamoyl)carbamate

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## Compound of Interest

Compound Name: *tert*-butyl N-(benzylsulfamoyl)carbamate

Cat. No.: B1287069

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of ***tert*-butyl N-(benzylsulfamoyl)carbamate**. The information is curated for researchers and professionals engaged in drug discovery and development, offering key data in a structured format to facilitate laboratory work and further investigation.

## Core Physicochemical Properties

The fundamental physicochemical characteristics of ***tert*-butyl N-(benzylsulfamoyl)carbamate** are summarized below. While experimental data for some properties are not readily available in public literature, predicted values from computational models are provided to guide initial experimental design.

Table 1: Physicochemical Properties of ***tert*-butyl N-(benzylsulfamoyl)carbamate**

Property	Value	Source
IUPAC Name	tert-butyl N-(benzylsulfamoyl)carbamate	
CAS Number	147000-78-0	
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S	
Molecular Weight	286.35 g/mol	
Physical Form	Solid	
Appearance	Off-white	[1]
Melting Point	106 - 108 °C	
Boiling Point	Predicted: 484.7 ± 45.0 °C at 760 mmHg	N/A
pKa	Predicted: 8.5 ± 0.7	N/A
LogP	Predicted: 2.3 ± 0.6	N/A
Solubility	Insoluble in water.[1] Predicted to be soluble in organic solvents such as methanol, ethanol, and dichloromethane.	N/A
InChI Code	1S/C12H18N2O4S/c1-12(2,3)18-11(15)14-19(16,17)13-9-10-7-5-4-6-8-10/h4-8,13H,9H2,1-3H3,(H,14,15)	
InChI Key	LQYHTXUYNNFPZ-UHFFFAOYSA-N	

Note: Predicted values are computationally generated and should be confirmed by experimental analysis.

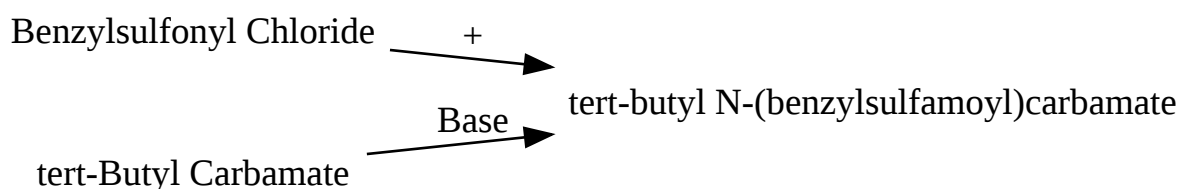
## Synthesis and Experimental Protocols

The synthesis of **tert-butyl N-(benzylsulfamoyl)carbamate** can be approached through the reaction of benzylsulfonyl chloride with tert-butyl carbamate. This method is a common strategy for the formation of N-sulfonylcarbamates. Below is a generalized experimental protocol based on established procedures for similar syntheses.

## General Synthesis of N-Sulfonylcarbamates

The synthesis of N-acylsulfonamides, a class of compounds that includes **tert-butyl N-(benzylsulfamoyl)carbamate**, is often achieved by treating a sulfonamide with an acid anhydride or acid chloride in the presence of a base.

Reaction Scheme:



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Caption: General reaction for the synthesis of **tert-butyl N-(benzylsulfamoyl)carbamate**.

Experimental Protocol:

Materials:

- Benzylsulfonyl chloride
- tert-Butyl carbamate
- Anhydrous aprotic solvent (e.g., Tetrahydrofuran (THF), Dichloromethane (DCM))
- Tertiary amine base (e.g., Triethylamine, Diisopropylethylamine)
- Anhydrous sodium sulfate or magnesium sulfate

- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography columns)

#### Procedure:

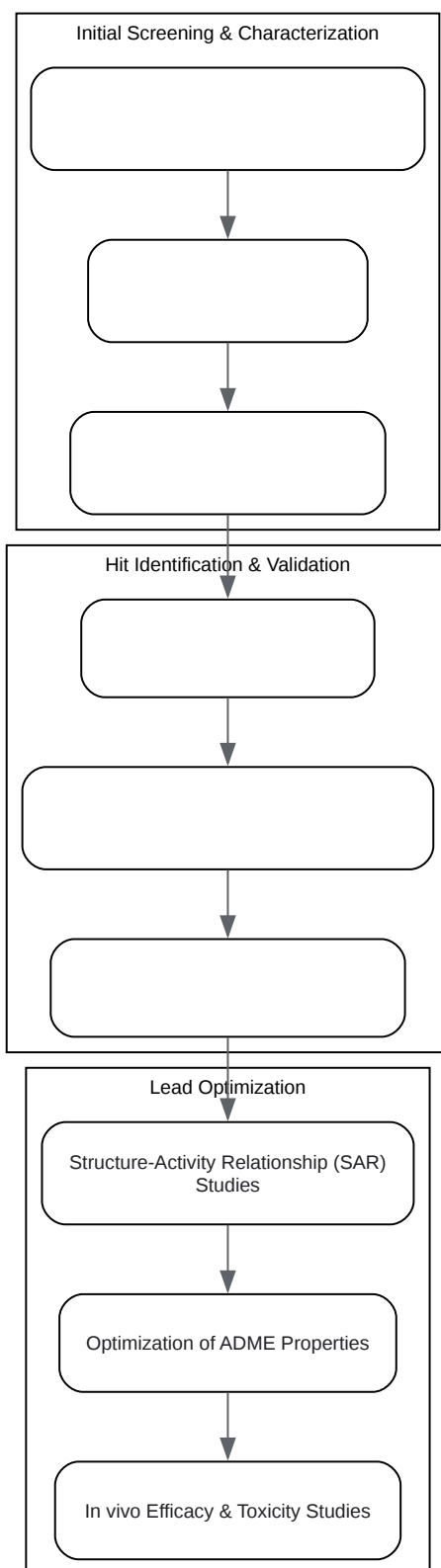
- **Reaction Setup:** In a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve tert-butyl carbamate in the chosen anhydrous solvent.
- **Addition of Base:** Add the tertiary amine base to the solution and stir for a few minutes at room temperature.
- **Addition of Sulfonyl Chloride:** Slowly add a solution of benzylsulfonyl chloride in the same anhydrous solvent to the reaction mixture. The addition is typically performed at 0 °C to control any exothermic reaction.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir until completion. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:**
  - Quench the reaction by adding a saturated aqueous solution of ammonium chloride.
  - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield the pure **tert-butyl N-(benzylsulfamoyl)carbamate**.

## Potential Biological Activity and Research Workflow

While specific biological activities for **tert-butyl N-(benzylsulfamoyl)carbamate** are not yet extensively documented, the broader class of sulfonamides is known for a wide range of

pharmacological effects, including antibacterial and anticancer properties.[2] N-acetylsulfonamides, in particular, are recognized as bioisosteres of carboxylic acids and are prevalent in many pharmaceutically active compounds.[3]

Given this context, a logical workflow for investigating the biological potential of **tert-butyl N-(benzylsulfamoyl)carbamate** would involve a series of screening and characterization steps.



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Caption: A logical workflow for the biological evaluation of **tert-butyl N-(benzylsulfamoyl)carbamate**.

This workflow begins with the synthesis and full physicochemical characterization of the compound. Following this, broad biological screening against various cell lines (e.g., cancer cell lines) or microbial strains would be conducted. Any identified "hits" would then undergo more detailed studies to determine their potency and initial mechanism of action. Promising candidates would then enter a lead optimization phase, involving the synthesis of analogues to establish structure-activity relationships (SAR) and improve pharmacokinetic properties (ADME - Absorption, Distribution, Metabolism, and Excretion), culminating in in vivo testing.

## Safety Information

Based on available safety data sheets for related compounds, **tert-butyl N-(benzylsulfamoyl)carbamate** should be handled with care in a laboratory setting.

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation

Source:[4]

Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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